

# Ethyl cyclopropanecarbimidate hydrochloride molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** *Ethyl cyclopropanecarbimidate hydrochloride*

**Cat. No.:** *B1320317*

[Get Quote](#)

An In-Depth Technical Guide to **Ethyl Cyclopropanecarbimidate Hydrochloride** for Advanced Research Applications

**Executive Summary:** **Ethyl cyclopropanecarbimidate hydrochloride** is a valuable reagent and building block in synthetic and medicinal chemistry. This guide provides a comprehensive overview of its fundamental physicochemical properties, a detailed, validated protocol for its synthesis via the Pinner reaction, and insights into its applications in drug development. As a reactive intermediate, its proper handling, storage, and use are critical for successful and safe experimental outcomes. This document serves as a technical resource for researchers and scientists leveraging this compound in advanced chemical applications.

## Physicochemical and Structural Characteristics

**Ethyl cyclopropanecarbimidate hydrochloride** is a solid compound whose structural and chemical properties make it a versatile synthetic intermediate. The presence of a strained cyclopropyl ring and a reactive imidate functional group are key features for its utility in constructing more complex molecular architectures.

Table 1: Core Properties and Identifiers

Property	Value	Source(s)
Molecular Formula	<b>C<sub>6</sub>H<sub>12</sub>CINO</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	149.62 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	63190-44-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Solid	
SMILES	N=C(C1CC1)OCC.[H]Cl	<a href="#">[1]</a>
InChIKey	OCEUCVHZNUTFOE- UHFFFAOYSA-N	
Purity (Typical)	≥95-97%	<a href="#">[1]</a>

| Storage Conditions | Inert atmosphere, protect from light, store at 4°C or in freezer (-20°C) | [\[1\]](#)

|

Computational Data Insights:

- Topological Polar Surface Area (TPSA): 33.08 Å<sup>2</sup>[\[1\]](#). This value suggests moderate cell permeability, a desirable characteristic in drug design.
- LogP: 1.83[\[1\]](#). This indicates a degree of lipophilicity, influencing the compound's solubility and interaction with biological membranes.

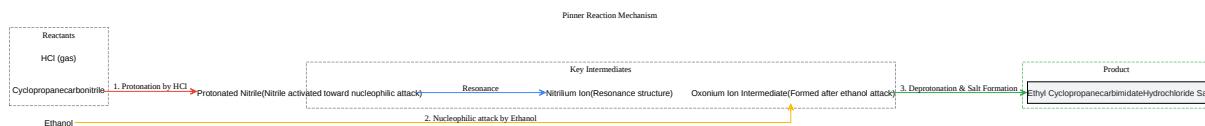
## Synthesis and Mechanistic Rationale

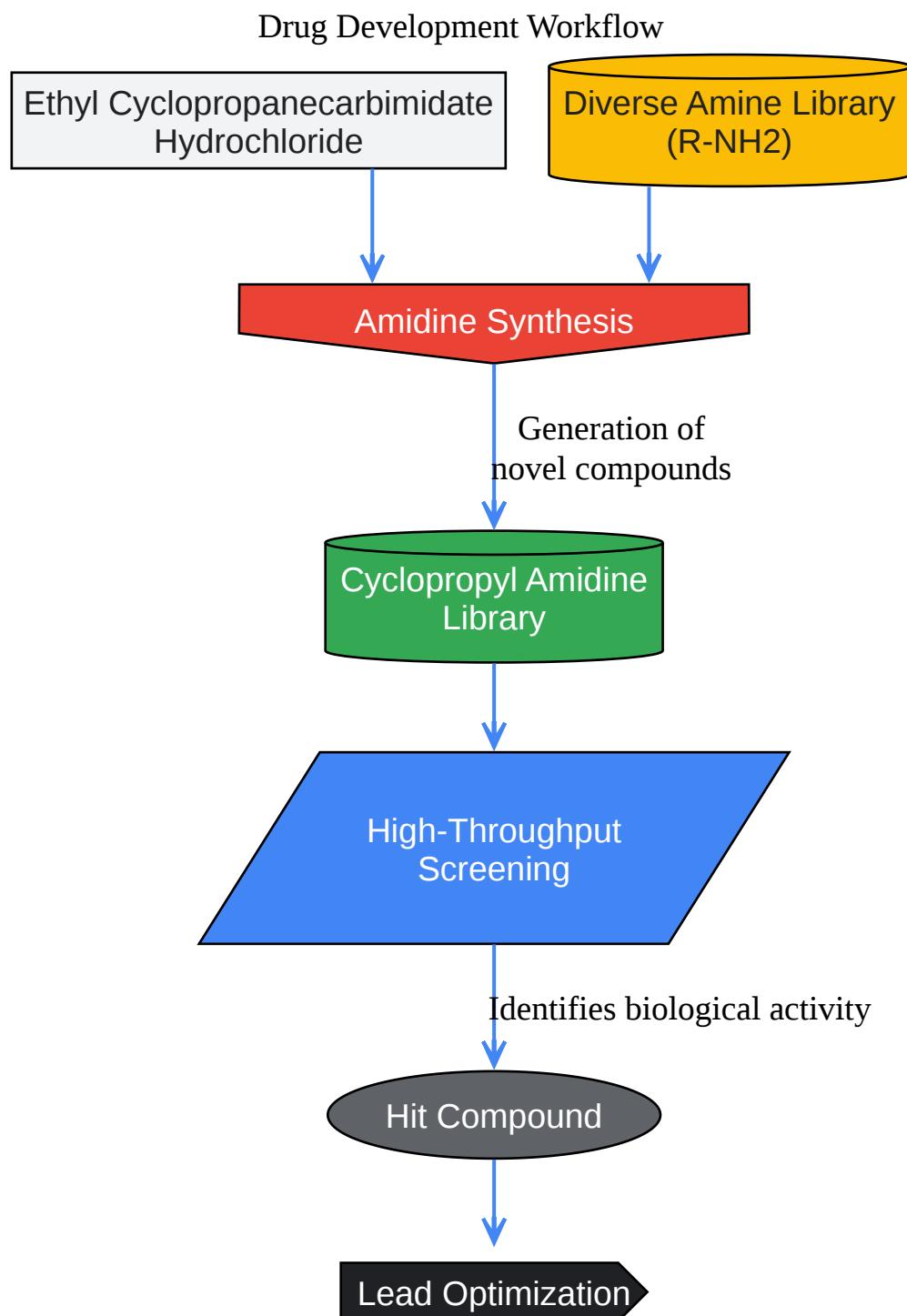
The most common and efficient method for preparing **ethyl cyclopropanecarbimidate hydrochloride** is the Pinner reaction. This reaction involves the acid-catalyzed addition of an alcohol (ethanol) to a nitrile (cyclopropanecarbonitrile).

## The Pinner Reaction Mechanism

Expertise & Causality: The Pinner reaction is fundamentally an acid-catalyzed nucleophilic addition. Anhydrous conditions are paramount; the presence of water would lead to the hydrolysis of the desired imidate product into an ester (ethyl cyclopropanecarboxylate), a common side reaction that significantly reduces yield. The reaction is typically run at low

temperatures to control its exothermicity and prevent the formation of byproducts. Anhydrous hydrogen chloride gas is used as the acid catalyst because its chloride anion is a poor nucleophile and will not compete with the ethanol. The final product precipitates from the non-polar solvent as its hydrochloride salt.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. 1pchem.com [1pchem.com]
- 3. Ethyl cyclopropanecarboximidate hydrochloride | C6H12CINO | CID 20026660 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Ethyl cyclopropanecarbimidate hydrochloride molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320317#ethyl-cyclopropanecarbimidate-hydrochloride-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)